Application Note: Scale-Up Synthesis of 2-[(3-Methylcyclohexyl)oxy]butanoic Acid

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Compound of Interest

Compound Name:	*2-[(3-Methylcyclohexyl)oxy]butanoic acid*
CAS No.:	*1218052-49-3*
Cat. No.:	*B2504175*

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Executive Summary

This application note details a robust, scalable protocol for the synthesis of **2-[(3-Methylcyclohexyl)oxy]butanoic acid** (CAS: 1218052-49-3). This molecule, structurally related to physiological cooling agents (e.g., menthoxyacetic acid) and flavor intermediates, presents specific challenges during scale-up, primarily concerning the steric hindrance of the secondary alcohol and the risk of elimination side reactions.

The protocol moves beyond bench-scale methods (often relying on hazardous sodium hydride) to a process optimized for kilolab and pilot-scale execution. We utilize a Modified Williamson Ether Synthesis followed by Saponification, prioritizing safety, cost-efficiency, and impurity control.

Key Process Improvements

- Safety: Replaced pyrophoric NaH with Potassium tert-butoxide (KOtBu) or Phase Transfer Catalysis (PTC) options for the coupling step.

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- Purity: Optimized thermal profile to minimize the formation of ethyl crotonate (elimination by-product).
- Throughput: Integrated workup reduces solvent handling and maximizes volume efficiency.

Strategic Process Design

Retrosynthetic Analysis

The target molecule is disconnected at the ether linkage, revealing two commercially available starting materials: 3-Methylcyclohexanol and a 2-Halobutanoic acid derivative.

- Nucleophile: 3-Methylcyclohexanol (Secondary alcohol; mixture of cis/trans isomers).
- Electrophile: Ethyl 2-bromobutyrate (Secondary halide,

  -activated).
- Key Challenge: The reaction involves a secondary alkoxide attacking a secondary halide. This sterically demanding coupling competes with E2 elimination.

Route Selection & Justification[1]

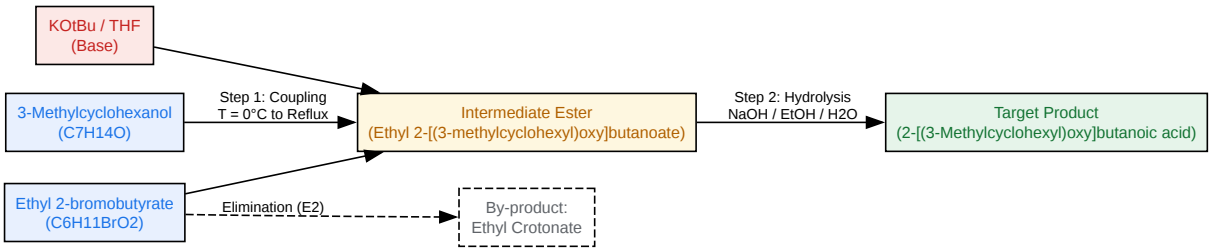
Parameter	Route A: Direct Alkylation of Acid	Route B: Ester Alkylation (Selected)
Reagents	2-Bromobutanoic acid + 2 eq. Base	Ethyl 2-bromobutyrate + 1.1 eq. Base
Solubility	Poor (Dianion formation)	Excellent (Homogeneous organic phase)
Impurity Profile	Complex (Polymers/Elimination)	Defined (Ethyl crotonate, unreacted alcohol)
Scalability	Low (Viscosity issues)	High (Standard liquid handling)

Decision:Route B is selected. The ester intermediate protects the carboxylic acid, preventing side reactions and allowing for easier purification (distillation) before the final hydrolysis.

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Detailed Experimental Protocol

Reaction Scheme Visualization



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Caption: Two-step synthesis via Williamson etherification and saponification.

Step 1: Ether Coupling (Scale: 1.0 kg Input)

Objective: Synthesize Ethyl 2-[(3-methylcyclohexyl)oxy]butanoate.

Reagents:

- 3-Methylcyclohexanol (MW 114.19): 1.00 kg (8.76 mol)
- Ethyl 2-bromobutyrate (MW 195.05): 1.88 kg (9.63 mol, 1.1 equiv)
- Potassium tert-butoxide (KOtBu) (MW 112.21): 1.18 kg (10.5 mol, 1.2 equiv)
- Tetrahydrofuran (THF), Anhydrous: 10 L

Procedure:

- Reactor Setup: Charge a 20 L jacketed reactor with THF (8 L) and KOtBu (1.18 kg). Cool to 0–5°C under nitrogen atmosphere.
  - Expert Insight: KOtBu is preferred over NaH for scale-up as it eliminates hydrogen gas evolution management, though strict moisture exclusion is critical.

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- Alkoxide Formation: Add 3-Methylcyclohexanol (1.00 kg) dropwise over 60 minutes, maintaining internal temperature <10°C. Stir for 30 minutes at 0°C.
- Coupling: Add Ethyl 2-bromobutyrate (1.88 kg) dropwise over 2 hours.
  - Critical Parameter: The reaction is exothermic. Maintain T < 15°C during addition to minimize E2 elimination (formation of ethyl crotonate).
- Completion: Warm the mixture to reflux (66°C) and stir for 4–6 hours.
- IPC (In-Process Control): Monitor by GC-FID. Target: <5% unreacted alcohol.
- Workup:
  - Cool to 20°C.
  - Quench with Water (5 L).
  - Separate phases.[1] Extract aqueous layer with Heptane (2 x 2 L) (Heptane rejects polar impurities better than EtOAc here).
  - Combine organics, wash with Brine (2 L), and concentrate under vacuum to yield the crude ester oil.

Step 2: Saponification & Isolation

Objective: Hydrolysis of the ester to the final acid.

Reagents:

- Crude Ester (from Step 1)
- Sodium Hydroxide (50% aq. solution): 1.40 kg (17.5 mol, ~2 equiv)
- Ethanol: 5 L
- Water: 2 L

Procedure:

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- Hydrolysis: Dissolve crude ester in Ethanol (5 L) and Water (2 L). Add NaOH (50%).
- Reaction: Heat to Reflux (78°C) for 2 hours.
  - IPC: HPLC/TLC should show complete disappearance of the ester.
- Solvent Swap: Distill off Ethanol (recover for recycling).
- Wash: Dilute the residue with Water (5 L). Wash with MTBE (2 x 2 L).
  - Why? This step is critical.[1] It removes unreacted 3-methylcyclohexanol and neutral by-products (e.g., elimination products) before acidification. The product is in the water phase as the sodium salt.
- Acidification: Cool aqueous phase to 10°C. Acidify with HCl (6N) to pH 1–2.
- Extraction: Extract product with Ethyl Acetate (3 x 3 L).
- Finishing: Dry organics over MgSO4, filter, and concentrate.
- Purification: High-vacuum distillation (if oil) or crystallization (if solid, solvent: Hexane/EtOAc).

Analytical Control Strategy

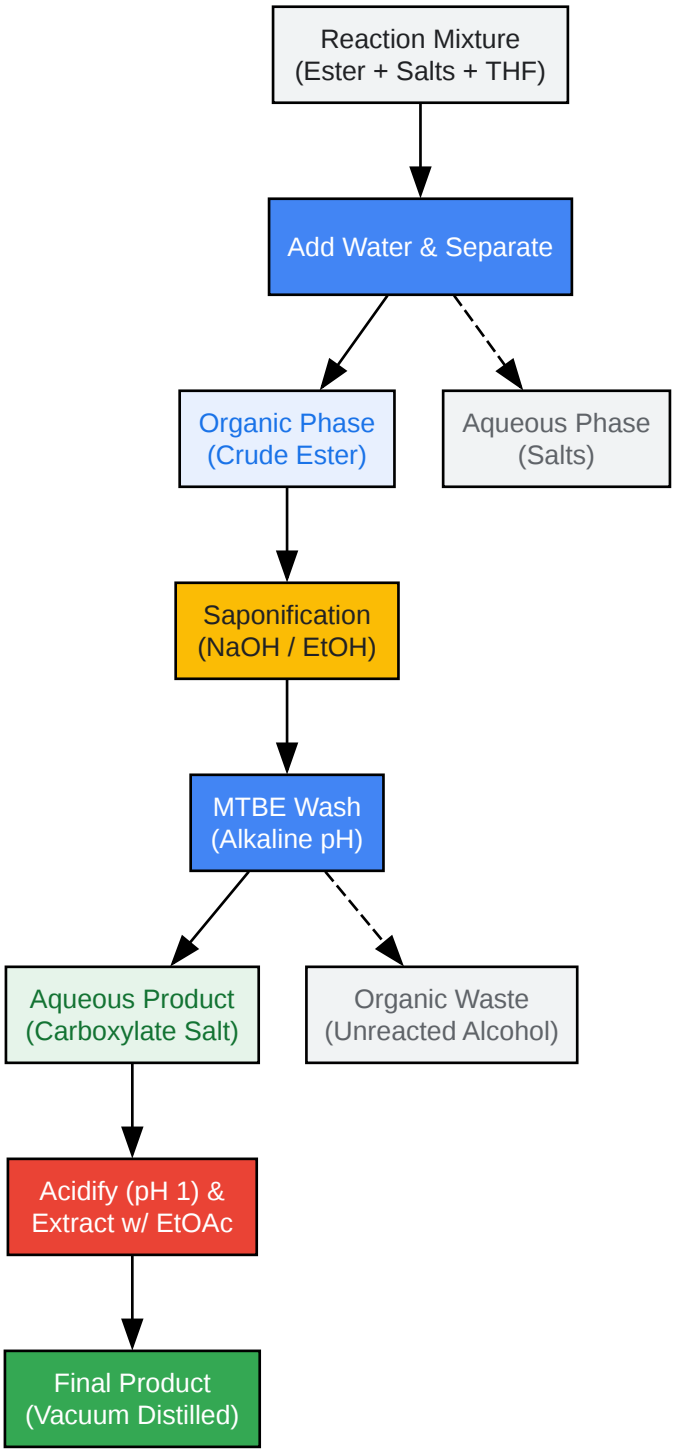
Critical Quality Attributes (CQAs)

- Identity: 1H NMR (Characteristic signal:

  -proton of butanoic acid ~3.9 ppm, multiplet).
- Purity: >98% (HPLC, Area %).
- Stereochemistry: The product contains 3 chiral centers (if racemic starting materials are used). The result is a mixture of diastereomers.
  - Note: For flavor/fragrance applications, the diastereomeric ratio often affects sensory properties. GC-MS is required to fingerprint the isomer ratio.

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Workup Flow Diagram



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Caption: Purification logic flow ensuring removal of neutral impurities before final isolation.

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Safety & Troubleshooting

Hazard/Issue	Root Cause	Mitigation Strategy
Exotherm	Alkylation is exothermic; KOtBu hydration is exothermic.	Strict temperature control (<15°C) during addition. Use jacketed reactors with active cooling.[2]
Elimination	E2 competition due to steric bulk.	Avoid overheating during addition. Do not exceed 1.2 eq of base.
Low Yield	Incomplete conversion of secondary alcohol.	Ensure anhydrous conditions (Water kills the alkoxide). If sluggish, add 10 mol% 18-Crown-6 (catalyst) or switch to NaH/DMF (lab scale only).
Odor	Volatile fatty acid derivatives.	Use a caustic scrubber for reactor off-gassing.

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